

# Solubility and Chemical Properties of UNC 0631

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## Compound Focus: UNC 0631

Cat. No.: S548266

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**UNC 0631** is a potent and selective inhibitor of the histone methyltransferase G9a ( $IC_{50} = 4$  nM) and is widely used in epigenetic research [1] [2] [3]. Its solubility profile is a key consideration for preparing stock solutions.

The table below summarizes the solubility data and key chemical properties for **UNC 0631**:

Property	Value / Description
<b>Molecular Weight</b>	635.93 g/mol [1] [4] [3]
<b>CAS Number</b>	1320288-19-4 [1] [2] [4]
<b>Chemical Formula</b>	$C_{37}H_{61}N_7O_2$ [1] [2] [3]
<b>Solubility in DMSO</b>	$\geq 18.35$ mg/mL (28.86 mM) [2]. Other sources report 100 mg/mL (157.25 mM) [3] and 16.67 mg/mL (26.21 mM) [1].
<b>Solubility in Ethanol</b>	$\geq 12.66$ mg/mL (19.91 mM) [2]. Another source reports 5 mg/mL (7.86 mM), noting that heating is recommended [3].
<b>Solubility in Water</b>	Insoluble or slightly soluble [2] [3]

## Experimental Protocols and Handling

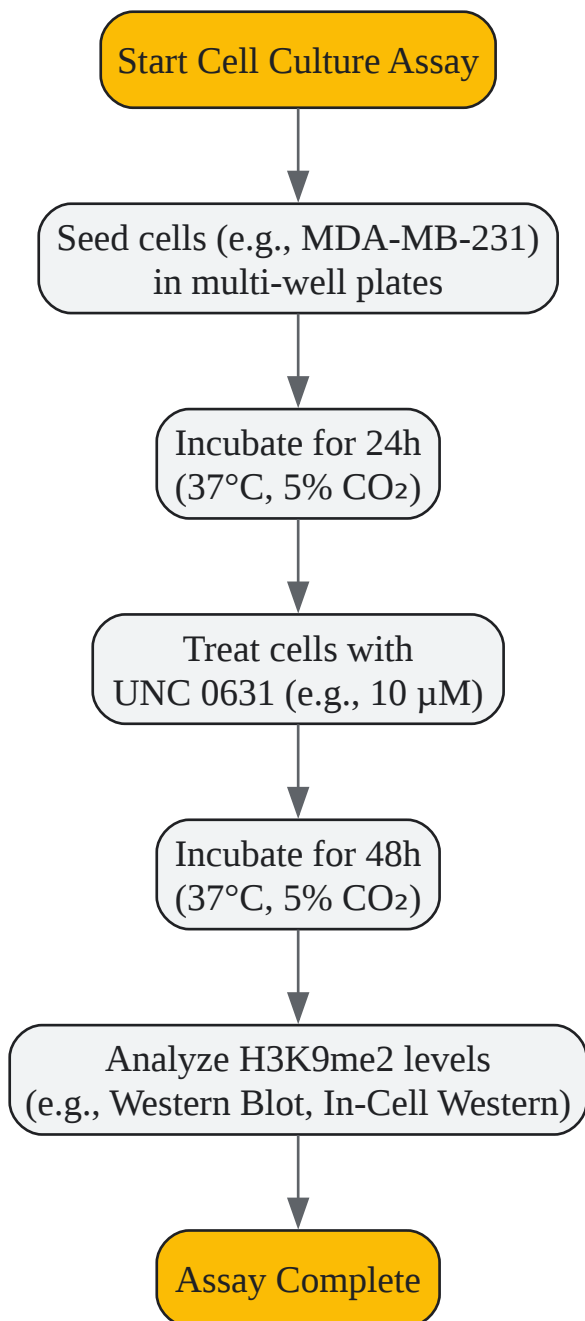
### Stock Solution Preparation

For *in vitro* assays, **UNC 0631** is typically prepared as a concentrated stock solution in DMSO.

- **Calculating Mass:** Determine the mass of **UNC 0631** needed to achieve your desired concentration and volume. For example, to prepare 1 mL of a 10 mM stock solution in DMSO, you would require approximately 6.36 mg of **UNC 0631** (Molecular Weight: 635.93 g/mol).
- **Dissolution:**
  - Due to its high solubility, dissolve the compound in a suitable volume of DMSO.
  - **General Tip:** If the compound does not dissolve immediately, it is recommended to warm the tube at 37°C for 10 minutes and/or shake it in an ultrasonic water bath [1] [2].
- **Aliquoting and Storage:**
  - Aliquot the stock solution into sterile vials to avoid repeated freeze-thaw cycles.
  - **Storage:** Store stock solutions at -20°C for short-term use (several months) or at -80°C for longer-term storage (up to two years) [1].
  - **Stability Note:** It is not recommended to store the solution for a very long time; it is best used soon after preparation [2].

### Cell-Based Assay Protocol

The following workflow outlines a typical cell-based experiment to assess the efficacy of **UNC 0631**, such as measuring the reduction of histone H3K9 dimethylation (H3K9me<sub>2</sub>). The protocol is adapted from research using cell lines like MDA-MB-231 [1] [2].



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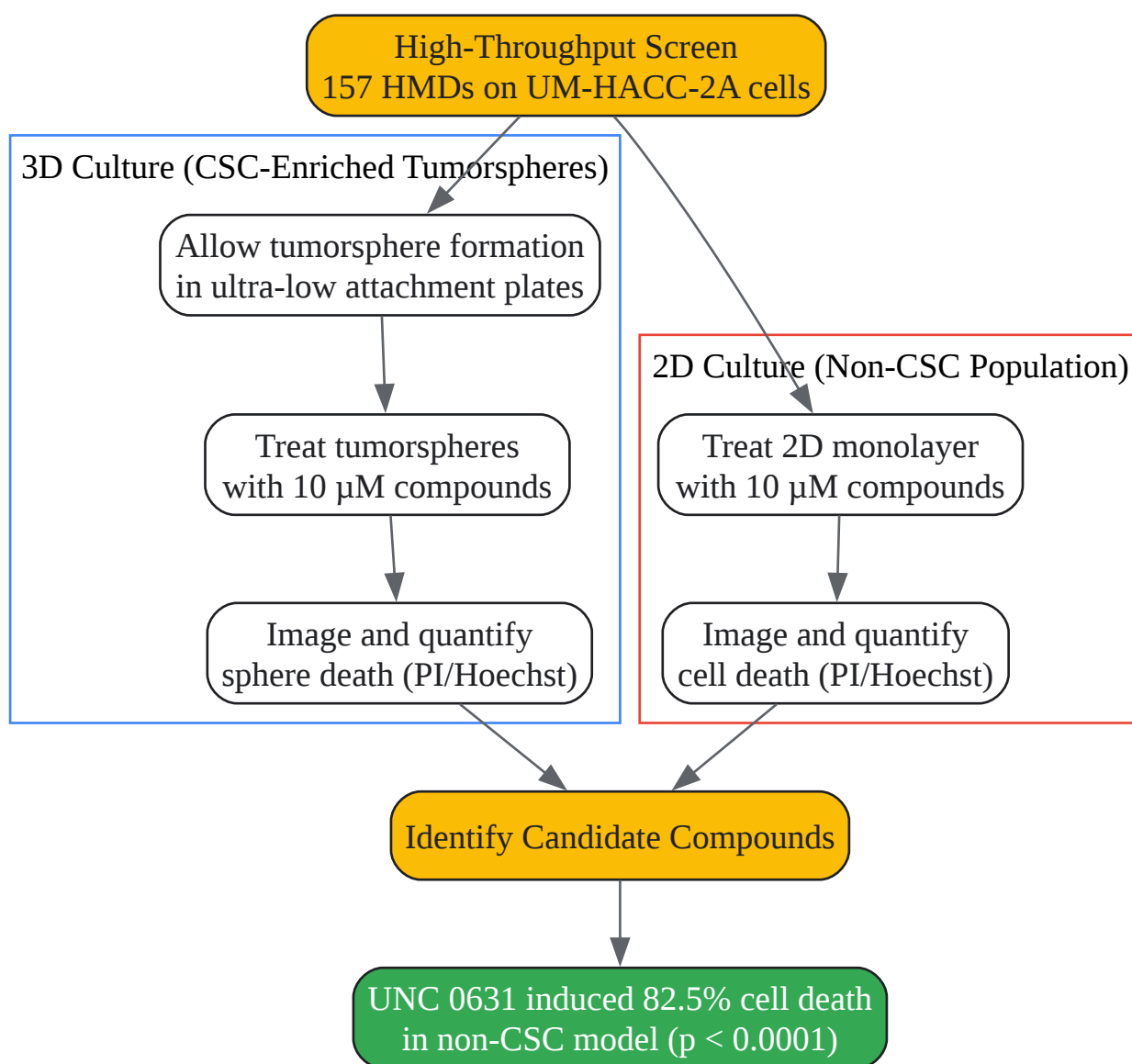
#### Key Experimental Details:

- **Cell Treatment:** Treat cells with **UNC 0631** for 48 hours [1] [2]. The concentration used in a high-throughput screen for adenoid cystic carcinoma was 10 μM [5].
- **Cellular Potency:** **UNC 0631** potently reduces H3K9me2 levels in various cell lines. The IC<sub>50</sub> for this functional effect in MDA-MB-231 cells is 25 nM [1] [2].
- **Cytotoxicity:** The compound shows low cell toxicity in MDA-MB-231 cells with an IC<sub>50</sub> of 2.8 μM in an MTT assay, indicating a good toxicity-to-function ratio [1].

## Research Application in Cancer Models

**UNC 0631** has been identified as a promising agent in pre-clinical cancer research. A 2025 study used high-throughput screening to evaluate histone-modifying drugs in adenoid cystic carcinoma (ACC) [5].

The study employed two complementary models and identified **UNC 0631** as a hit compound. The experimental workflow and key findings are summarized below:



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The following table summarizes the key quantitative findings for **UNC 0631** from this screening study [5]:

Assay Model	Effect Measured	Result	Statistical Significance
Non-CSC (2D)	Cell Death Induction	82.5%	$p < 0.0001$
Tumorsphere (3D)	Not specifically reported for UNC 0631	Effective candidate	Identified as one of 11 compounds effective against tumorspheres

## Critical Notes for Application

- **Solubility Variations:** The reported solubility values differ between suppliers. It is advisable to start with the lower estimates and use recommended techniques like warming and sonication to achieve dissolution.
- **DMSO Concentration in Assays:** When adding the stock solution to cell culture media, ensure the final concentration of DMSO is kept low (typically below 0.1-0.5%) to avoid solvent cytotoxicity.
- **Research Use Only:** **UNC 0631** is intended for research purposes only and is not for diagnostic or therapeutic use [1] [2] [3].

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## References

1. UNC 0631 | G9a Inhibitor [medchemexpress.com]
2. UNC 0631 - Potent G9a Histone Methyltransferase Inhibitor [apexbt.com]
3. UNC 0631 | Histone Methyltransferase [targetmol.com]
4. UNC 0631 (Standard) | Analytical Standard [medchemexpress.com]
5. Assessing the selective impact of histone modifying drugs ... [pmc.ncbi.nlm.nih.gov]

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